

In-Depth Technical Guide: **tert-butyl N-(1-benzyl-2-oxoethyl)carbamate**

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Compound of Interest

Compound Name: *tert-butyl N-(1-benzyl-2-oxoethyl)carbamate*

Cat. No.: B174876

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CAS Number: 98818-36-1

Synonyms: N-Boc-phenylalaninal, (S)-tert-butyl (1-benzyl-2-oxoethyl)carbamate, N-(tert-Butoxycarbonyl)-L-phenylalaninal

This technical guide provides a comprehensive overview of **tert-butyl N-(1-benzyl-2-oxoethyl)carbamate**, a key building block in synthetic organic chemistry, particularly in the fields of peptide synthesis and drug discovery. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications.

Chemical and Physical Properties

While experimental data for **tert-butyl N-(1-benzyl-2-oxoethyl)carbamate** is not extensively published, the following tables summarize its known properties and those of its immediate precursor, N-Boc-L-phenylalanine, for reference.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	$C_{14}H_{19}NO_3$	[1]
Molecular Weight	249.31 g/mol	[1]
Appearance	Predicted: White to off-white solid or oil	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Soluble in common organic solvents like dichloromethane, ethyl acetate, and methanol.	Inferred from precursors

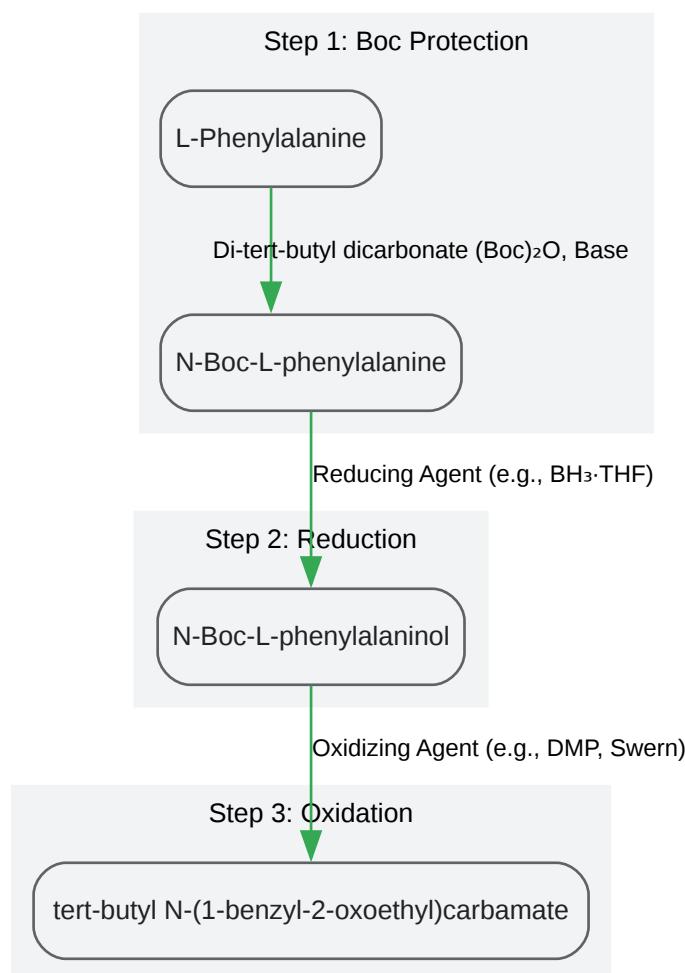
Table 2: Spectroscopic Data (Predicted and Reference)

Spectrum Type	Predicted/Reference Data for tert-butyl N-(1-benzyl-2-oxoethyl)carbamate and Related Compounds
¹ H NMR	Predicted shifts would include signals for the tert-butyl group (~1.4 ppm), the benzyl CH ₂ group (~2.9-3.1 ppm), the chiral CH (~4.3 ppm), the aromatic protons (~7.2-7.3 ppm), the NH proton (variable), and the aldehyde proton (~9.6 ppm).
¹³ C NMR	Predicted shifts would include signals for the tert-butyl methyls (~28 ppm), the tert-butyl quaternary carbon (~80 ppm), the benzyl CH ₂ (~38 ppm), the chiral CH (~55 ppm), the aromatic carbons (~126-137 ppm), the carbamate carbonyl (~155 ppm), and the aldehyde carbonyl (~200 ppm).
Infrared (IR)	Expected characteristic peaks include N-H stretching (~3300 cm ⁻¹), C-H stretching (aromatic and aliphatic), a strong C=O stretching for the carbamate (~1700 cm ⁻¹), and a distinct C=O stretching for the aldehyde (~1725 cm ⁻¹).
Mass Spectrometry (MS)	Expected [M+H] ⁺ at m/z 250.14. Fragmentation would likely involve the loss of the Boc group or parts of it.

Synthesis and Experimental Protocols

The primary route for the synthesis of **tert-butyl N-(1-benzyl-2-oxoethyl)carbamate** involves the protection of the amino group of L-phenylalanine, followed by reduction of the carboxylic acid to an alcohol, and subsequent oxidation to the aldehyde.

Synthesis Workflow

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Synthesis of **tert-butyl N-(1-benzyl-2-oxoethyl)carbamate**.

Experimental Protocol: Synthesis of N-Boc-L-phenylalanine

This protocol is adapted from established methods for the Boc protection of amino acids.

- Materials:
 - L-Phenylalanine
 - Di-tert-butyl dicarbonate ((Boc)₂O)
 - Sodium bicarbonate (NaHCO₃) or Sodium hydroxide (NaOH)

- Dioxane or tert-Butanol
- Water
- Ethyl acetate
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)
- 1M Hydrochloric acid (HCl)
- Procedure:
 - Dissolve L-phenylalanine in an aqueous solution of sodium bicarbonate or sodium hydroxide.
 - Add a solution of di-tert-butyl dicarbonate in dioxane or tert-butanol dropwise to the stirred amino acid solution at room temperature.
 - Stir the reaction mixture overnight.
 - Remove the organic solvent under reduced pressure.
 - Wash the aqueous residue with a nonpolar organic solvent like hexane or ether to remove any unreacted $(Boc)_2O$.
 - Cool the aqueous layer in an ice bath and acidify to a pH of 2-3 with 1M HCl.
 - Extract the product with ethyl acetate (3x).
 - Combine the organic extracts, wash with brine, dry over anhydrous $MgSO_4$, and filter.
 - Remove the solvent under reduced pressure to yield N-Boc-L-phenylalanine, which can be purified by crystallization.

Experimental Protocol: Synthesis of N-Boc-L-phenylalaninol

This protocol involves the reduction of the carboxylic acid of N-Boc-L-phenylalanine.

- Materials:

- N-Boc-L-phenylalanine
- Borane-tetrahydrofuran complex ($\text{BH}_3 \cdot \text{THF}$) or other suitable reducing agent
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl)
- Ethyl acetate
- Brine
- Anhydrous MgSO_4

- Procedure:

- Dissolve N-Boc-L-phenylalanine in anhydrous THF under an inert atmosphere (e.g., nitrogen or argon) and cool the solution to 0 °C.
- Slowly add the borane-THF complex to the solution.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to 0 °C and quench by the slow addition of saturated aqueous NH_4Cl .
- Extract the product with ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , and filter.
- Concentrate the filtrate under reduced pressure to obtain N-Boc-L-phenylalaninol, which can be purified by column chromatography.

Experimental Protocol: Synthesis of tert-butyl N-(1-benzyl-2-oxoethyl)carbamate (N-Boc-phenylalaninal)

This protocol describes the oxidation of N-Boc-L-phenylalaninol to the corresponding aldehyde using Dess-Martin Periodinane (DMP), a mild and selective oxidizing agent.[\[2\]](#)

- Materials:

- N-Boc-L-phenylalaninol
- Dess-Martin Periodinane (DMP)
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Brine
- Anhydrous MgSO_4

- Procedure:

- Dissolve N-Boc-L-phenylalaninol in anhydrous DCM under an inert atmosphere.
- Add Dess-Martin Periodinane in one portion to the stirred solution at room temperature.
- Stir the reaction mixture until the starting material is consumed (monitored by TLC).
- Quench the reaction by adding a mixture of saturated aqueous NaHCO_3 and saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$.
- Stir vigorously until the layers become clear.
- Separate the organic layer and extract the aqueous layer with DCM (2x).
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , and filter.

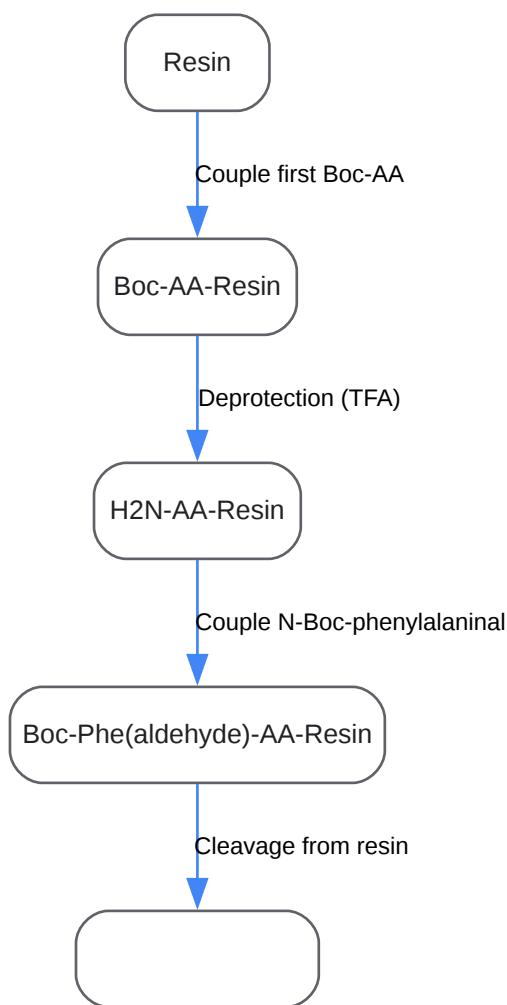
- Remove the solvent under reduced pressure to yield **tert-butyl N-(1-benzyl-2-oxoethyl)carbamate**, which can be purified by flash column chromatography.

Applications in Research and Development

tert-butyl N-(1-benzyl-2-oxoethyl)carbamate is a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry.

Peptide Synthesis

As a protected amino aldehyde, N-Boc-phenylalaninal is a key building block for the synthesis of peptide aldehydes. Peptide aldehydes are a class of compounds known to be potent inhibitors of various proteases, making them attractive targets for drug development.

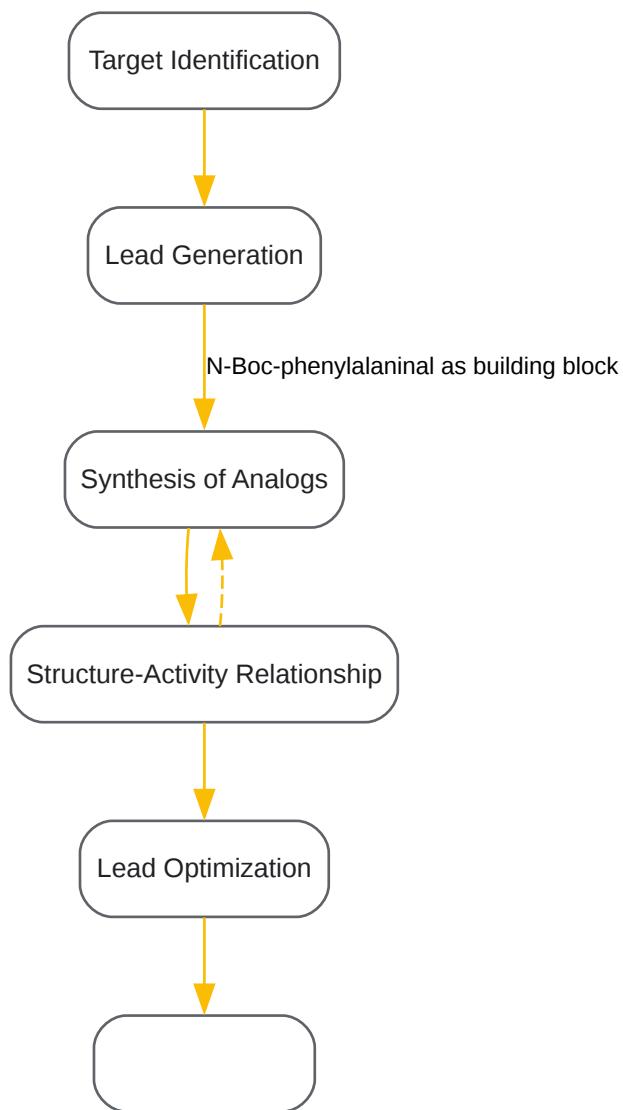


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Use in Solid-Phase Peptide Synthesis (SPPS).

Drug Discovery

The phenylalaninal moiety is a structural motif found in various enzyme inhibitors. The Boc-protected form allows for its incorporation into complex molecular scaffolds during the synthesis of potential drug candidates. Its application can be seen as a key step in a typical drug discovery workflow.



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Role in a Drug Discovery Workflow.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **tert-butyl N-(1-benzyl-2-oxoethyl)carbamate** is not readily available, safety precautions should be based on the reactivity of aldehydes and the information available for its precursors.

- General Handling: Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Hazards: Aldehydes can be irritants to the skin, eyes, and respiratory tract. Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases. It is advisable to store it under an inert atmosphere to prevent oxidation of the aldehyde functionality.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

This technical guide provides a summary of the available information on **tert-butyl N-(1-benzyl-2-oxoethyl)carbamate**. Researchers should always consult relevant literature and safety data before handling this chemical.

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References

- 1. Boc-D-phenylalanine | C14H19NO4 | CID 637610 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dess–Martin oxidation - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: **tert-butyl N-(1-benzyl-2-oxoethyl)carbamate**]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b174876#tert-butyl-n-1-benzyl-2-oxoethyl-carbamate-cas-number-98818-36-1>

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